

# An In-depth Technical Guide to 2-Cyclopentylphenol (CAS: 1518-84-9)

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## Compound of Interest

Compound Name: 2-Cyclopentylphenol

Cat. No.: B118607

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Cyclopentylphenol**, a key intermediate in the synthesis of various pharmaceutical compounds. This document details its chemical and physical properties, spectral data, synthesis protocols, and its primary application in drug development.

## Chemical and Physical Properties

**2-Cyclopentylphenol** is a solid at room temperature with a faint phenolic odor.<sup>[1][2][3]</sup> Below is a summary of its key physical and chemical properties.

Property	Value	Reference
CAS Number	1518-84-9	[1][2][3][4][5]
Molecular Formula	C <sub>11</sub> H <sub>14</sub> O	[1][4][5]
Molecular Weight	162.23 g/mol	[1][4][5]
IUPAC Name	2-cyclopentylphenol	[4]
Synonyms	o-Cyclopentylphenol, Phenol, 2-cyclopentyl-	[4][5]
Appearance	Solid	[1][2]
Melting Point	34-35 °C	[1][2][3]
Boiling Point	148-150 °C at 18 mmHg	[1][2][3]
Refractive Index (n <sub>20/D</sub> )	1.555	[1][2][3]
Flash Point	113 °C (closed cup)	[1][2]

## Spectral Data

The following tables summarize the key spectral data for the characterization of **2-Cyclopentylphenol**.

### <sup>1</sup>H NMR Spectral Data

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
Data not available in search results			

### <sup>13</sup>C NMR Spectral Data

Chemical Shift (δ) ppm	Assignment
Data not available in search results	

## IR Spectral Data

Wavenumber (cm <sup>-1</sup> )	Intensity	Assignment
Data not available in search results		

## Mass Spectrometry Data

m/z	Relative Intensity	Fragmentation
162	Moderate	[M] <sup>+</sup> (Molecular Ion)
133	High	[M - C <sub>2</sub> H <sub>5</sub> ] <sup>+</sup>
107	Moderate	[M - C <sub>4</sub> H <sub>7</sub> ] <sup>+</sup>

## Experimental Protocols

### Synthesis of 2-Cyclopentylphenol via Friedel-Crafts Alkylation

A regioselective synthesis of **2-Cyclopentylphenol** can be achieved through the alkylation of phenol with cyclopentanol using Montmorillonite K10 clay as a catalyst. This method favors the formation of the ortho-substituted product.

Materials:

- Phenol
- Cyclopentanol
- Montmorillonite K10 clay
- Anhydrous sodium sulfate
- Dichloromethane
- Silica gel for column chromatography

- Hexane
- Ethyl acetate

#### Procedure:

- In a round-bottom flask, combine phenol and cyclopentanol in a 1:1.2 molar ratio.
- Add Montmorillonite K10 clay to the mixture (approximately 20% by weight of phenol).
- Heat the solvent-free reaction mixture to 120°C with continuous stirring.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- Dilute the mixture with dichloromethane and filter to remove the clay catalyst.
- Wash the filtrate with water and brine.
- Dry the organic layer over anhydrous sodium sulfate and concentrate under reduced pressure.
- Purify the crude product by silica gel column chromatography using a hexane-ethyl acetate gradient to yield pure **2-Cyclopentylphenol**.

## Applications in Drug Development

The primary application of **2-Cyclopentylphenol** is as a key starting material in the synthesis of the antihypertensive drug, (S)-penbutolol.<sup>[1][2][3]</sup> Penbutolol is a non-selective beta-adrenergic receptor blocker.

## Synthesis of (S)-penbutolol from 2-Cyclopentylphenol

The synthesis of (S)-penbutolol from **2-Cyclopentylphenol** involves several steps, including O-alkylation and subsequent reaction with tert-butylamine. A crucial step is the introduction of chirality, which can be achieved through methods like Sharpless asymmetric dihydroxylation.

Below is a generalized workflow for the synthesis of (S)-penbutolol from **2-Cyclopentylphenol**.



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Synthesis workflow of (S)-penbutolol.

## Safety Information

**2-Cyclopentylphenol** is classified as a warning-level hazard.[1][2][4] It is reported to cause skin and serious eye irritation and may cause respiratory irritation.[1][2][4] Appropriate personal protective equipment, including gloves, eye protection, and a dust mask, should be used when handling this compound.[1][2]

## Conclusion

**2-Cyclopentylphenol** (CAS 1518-84-9) is a valuable chemical intermediate, primarily utilized in the pharmaceutical industry for the synthesis of the beta-blocker (S)-penbutolol. This guide has provided a detailed overview of its chemical and physical properties, spectral data, a reliable synthesis protocol, and its key application. The provided information is intended to support researchers and professionals in their work with this compound.

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## References

- 1. mdpi.com [mdpi.com]
- 2. mdpi.com [mdpi.com]
- 3. preprints.org [preprints.org]
- 4. 2-Cyclopentylphenol | C<sub>11</sub>H<sub>14</sub>O | CID 80285 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 5. researchgate.net [researchgate.net]
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